

3-(Aminomethyl)-4-methoxybenzoic Acid: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 3-(Aminomethyl)-4-methoxybenzoic acid

Cat. No.: B13253564

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Executive Summary

3-(Aminomethyl)-4-methoxybenzoic acid ($C_9H_{11}NO_3$) is a specialized bifunctional building block used in medicinal chemistry, particularly in Fragment-Based Drug Discovery (FBDD). With a molecular weight of 181.19 g/mol, it serves as a critical linker scaffold, offering a rigid benzoic acid core substituted with a basic benzylic amine.

This guide distinguishes the compound from its common isomer, 3-amino-4-methoxybenzoic acid (an aniline derivative), and details its physicochemical properties, validated synthetic pathways via nitrile reduction, and applications in designing protease inhibitors and GPCR ligands.

Part 1: Physicochemical Profile[1][2][3][4]

Molecular Weight & Formula Analysis

The precise molecular weight is critical for stoichiometry in parallel synthesis and for calculating Ligand Efficiency (LE) in drug design.

Property	Value	Technical Note
Formula	C ₉ H ₁₁ NO ₃	Homologue of anisic acid; Isomer of Tyrosine.
Molecular Weight	181.19 g/mol	Average mass for stoichiometric calculations.
Monoisotopic Mass	181.0739 Da	Use this value for High- Resolution Mass Spectrometry (HRMS).
Heavy Atom Count	13	Favorable for Fragment-Based Drug Discovery (Rule of 3 compliant).

Structural & Electronic Properties

Unlike aniline derivatives (where the nitrogen is conjugated to the ring), the aminomethyl group in this molecule is a primary benzylic amine. This results in a significantly different pKa profile and reactivity.

- **Basicity (Amine):** The benzylic amine () has a pKa 9.0–9.5, making it protonated and cationic at physiological pH.
- **Acidity (Carboxyl):** The benzoic acid moiety has a pKa 3.5–4.0.
- **Zwitterionic Nature:** In neutral aqueous solution, the molecule exists largely as a zwitterion (/), which influences its solubility profile (high water solubility, low logP).

Part 2: Synthetic Methodologies

Retrosynthetic Analysis

The most robust route to **3-(aminomethyl)-4-methoxybenzoic acid** is the reduction of 3-cyano-4-methoxybenzoic acid. Direct chloromethylation of anisic acid is possible but often yields mixtures of isomers or over-alkylated byproducts.

Validated Synthesis Protocol (Nitrile Reduction)

Objective: Selective reduction of the nitrile group to a primary amine without reducing the aromatic ring or removing the methoxy group.

Reagents:

- Precursor: 3-Cyano-4-methoxybenzoic acid (CAS: 117738-82-6)[[1](#)]
- Catalyst: 10% Pd/C or Raney Nickel
- Solvent: Methanol (MeOH) or Ethanol (EtOH)
- Additive: Aqueous Ammonia (NH₄OH) or HCl (to suppress secondary amine formation)

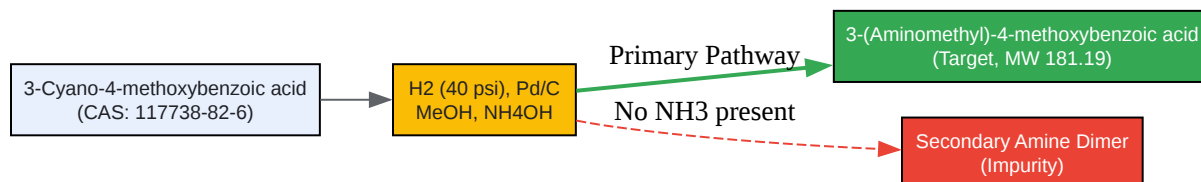
Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of 3-cyano-4-methoxybenzoic acid in MeOH (0.1 M concentration).
- Additive: Add 2.0 eq of concentrated NH₄OH. Critical Step: Ammonia suppresses the formation of the secondary amine dimer.
- Hydrogenation: Add 10 wt% of Pd/C catalyst. Hydrogenate at 30–50 psi H₂ at room temperature for 12–18 hours.
- Filtration: Filter the catalyst through a Celite pad under an inert atmosphere (Ar/N₂).
- Isolation: Concentrate the filtrate in vacuo. The product typically precipitates as a white zwitterionic solid.

- Purification: If necessary, recrystallize from water/ethanol or purify via preparative HPLC (C18 column, 0.1% TFA in Water/MeCN).

Synthesis Pathway Diagram

The following diagram illustrates the conversion logic and potential side reactions.



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Caption: Catalytic hydrogenation pathway. Ammonia is required to prevent dimerization.

Part 3: Analytical Characterization

To validate the synthesis, the following analytical signatures must be confirmed. The key differentiator from the starting material is the disappearance of the nitrile peak and the appearance of benzylic protons.

Method	Expected Signal / Observation	Interpretation
¹ H NMR (D ₂ O/NaOD)	3.7–3.9 ppm (Singlet, 2H)	Benzylic -CH ₂ - protons. This is the diagnostic peak confirming reduction.
¹ H NMR (Aromatic)	3.8 ppm (Singlet, 3H)	Methoxy group (-OCH ₃).
IR Spectroscopy	Disappearance of ~2230 cm ⁻¹	Loss of C≡N stretch (Nitrile).
LC-MS (ESI+)	m/z = 182.2 [M+H] ⁺	Confirms molecular weight of 181.19.

Part 4: Applications in Drug Discovery[6]

Fragment-Based Drug Discovery (FBDD)

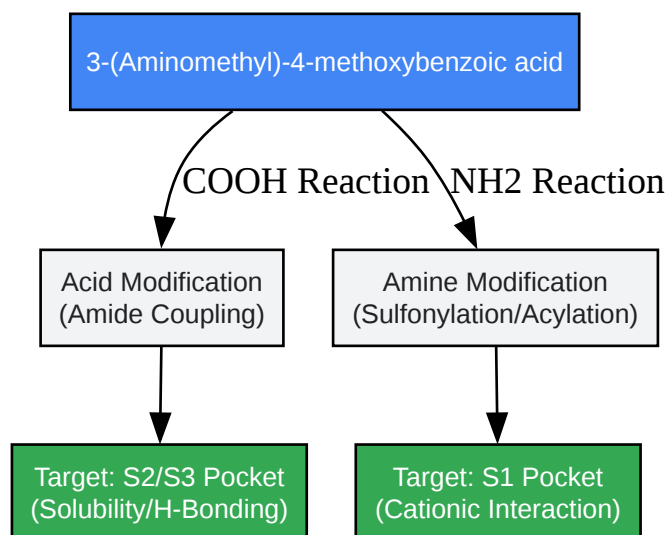
This molecule is a "privileged fragment" because it possesses:

- Vectors: Two exit vectors (Acid and Amine) at defined angles (~120°).
- Solubility: High aqueous solubility enhances the properties of the final drug candidate.
- Efficiency: With only 13 heavy atoms, it allows for the addition of significant complexity while keeping the final MW < 500 (Lipinski compliance).

Structural Activity Relationships (SAR)

In kinase and protease inhibitors, the aminomethyl group often mimics the side chain of Lysine or Arginine, forming salt bridges with Aspartate or Glutamate residues in the protein pocket.

SAR Decision Tree:



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Caption: SAR decision tree for derivatizing the scaffold in medicinal chemistry.

References

- NIST Chemistry WebBook. "Tyrosine (Isomer Reference for C₉H₁₁NO₃ MW)." National Institute of Standards and Technology. [[Link](#)]
- Google Patents. "WO2011040449A1 - Novel phenol derivative (Synthesis of 3-cyano-4-methoxybenzoic acid)."
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- PubChem. "Compound Summary: 3-Cyano-4-methoxybenzoic acid (Precursor)." National Library of Medicine. [[Link](#)]

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Sources

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- To cite this document: BenchChem. [3-(Aminomethyl)-4-methoxybenzoic Acid: Technical Profile & Synthesis Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13253564/docs#3-aminomethyl-4-methoxybenzoic-acid-technical-profile-synthesis-guide>]

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